

Introduction: Unveiling a Key Chiral Building Block

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Compound of Interest

Compound Name: *(R)*-2-Chlorosuccinic acid

Cat. No.: B1583703

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(R)-2-Chlorosuccinic acid (CAS No: 3972-40-5), also known as (2R)-2-chlorobutanedioic acid, is a vital chiral intermediate in the landscape of pharmaceutical and chemical research.[1] [2] As a derivative of succinic acid, it features a chlorine atom at the stereogenic center, making it an invaluable precursor for introducing chirality into target molecules. Its unique stereochemistry is fundamental to the synthesis of enantiomerically pure compounds, a critical requirement in modern drug development to ensure therapeutic efficacy and minimize off-target effects.[3] This guide provides a comprehensive overview for scientists, covering procurement, quality control, synthesis, and key applications of this versatile reagent.

Physicochemical Properties

A clear understanding of the fundamental properties of **(R)**-2-Chlorosuccinic acid is the first step in its effective utilization. These parameters are crucial for reaction planning, analytical method development, and ensuring safe handling.

Property	Value	Source
CAS Number	3972-40-5	[1][2]
Molecular Formula	C ₄ H ₅ ClO ₄	[1][2]
Molecular Weight	152.53 g/mol	[1][2]
IUPAC Name	(2R)-2-chlorobutanedioic acid	[1]
Synonyms	D-Chlorosuccinic acid, (R)- Chlorosuccinic acid	[2]
Melting Point	150-153 °C	[2]
Appearance	White to off-white crystalline solid	
Storage Temperature	2-8°C	[2]

Strategic Sourcing and Procurement

The success of any synthesis heavily relies on the quality of the starting materials. Sourcing high-purity **(R)-2-Chlorosuccinic acid** is paramount. When selecting a supplier, researchers should prioritize vendors that provide a comprehensive Certificate of Analysis (CoA) detailing purity (typically by HPLC), identity confirmation (e.g., by NMR), and, most importantly, enantiomeric excess (e.e.).

Potential Supplier	Purity Specification	Country of Origin
American Custom Chemicals Corp.	≥ 95.0%	-
Finetech Industry Limited	≥ 98%	China
Capot Chemical Co., Ltd	-	China
BLD Pharm	Research Use Only	-
Santa Cruz Biotechnology (SCBT)	≥ 96%	-
Sigma-Aldrich	96%	-

Note: This table is not exhaustive and is intended as a starting point. Pricing and availability are subject to change. Researchers should request quotes and CoAs directly from suppliers.

Quality Control Workflow: A Self-Validating System

Upon receipt, independent verification of the material's quality is a cornerstone of good laboratory practice and scientific integrity. The following workflow ensures that the **(R)-2-Chlorosuccinic acid** meets the stringent requirements for use in drug discovery and development.

Caption: Quality control workflow for incoming **(R)-2-Chlorosuccinic acid**.

Experimental Protocol 1: Purity Assessment by Reversed-Phase HPLC (RP-HPLC)

This protocol outlines a general method for determining the chemical purity of **(R)-2-Chlorosuccinic acid**. The acidic nature of the analyte necessitates a mobile phase with a low pH to ensure proper retention and peak shape.^[4]

- Instrumentation: High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm).

- Mobile Phase:
 - A: 0.1% Phosphoric acid in Water
 - B: Acetonitrile
- Gradient: Isocratic, 95% A / 5% B.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 210 nm (due to carboxyl group absorbance).[4]
- Sample Preparation: Accurately weigh ~10 mg of **(R)-2-Chlorosuccinic acid** and dissolve in 10 mL of the mobile phase to create a 1 mg/mL stock solution.
- Injection Volume: 10 μ L.
- Analysis: The purity is calculated based on the area percentage of the main peak relative to the total area of all observed peaks.

Experimental Protocol 2: Identity Confirmation by ^1H NMR Spectroscopy

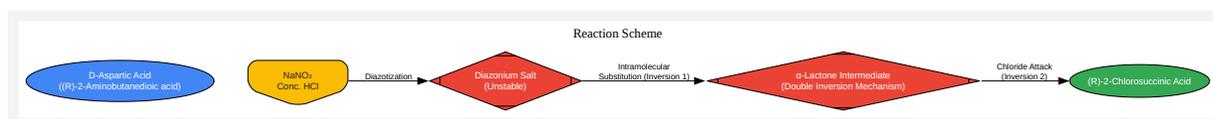
NMR spectroscopy is the most powerful tool for unambiguous structure confirmation.[5]

- Instrumentation: NMR Spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterium oxide (D_2O) or DMSO-d_6 .
- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of the deuterated solvent.
- Data Acquisition: Acquire a standard ^1H NMR spectrum.
- Expected ^1H NMR Signals (in D_2O):
 - A doublet of doublets (dd) around 4.5 ppm, integrating to 1H. This corresponds to the proton on the chiral carbon (-CH(Cl)-).

- Two doublets of doublets (dd), part of an ABX system, between 2.8 and 3.2 ppm, each integrating to 1H. These correspond to the two diastereotopic protons of the methylene group (-CH₂-).
- Causality: The splitting pattern (multiplicity) arises from the coupling between adjacent, non-equivalent protons. The diastereotopic nature of the methylene protons is a direct consequence of the adjacent stereocenter.

Synthetic Pathway Overview

Understanding the synthesis of **(R)-2-Chlorosuccinic acid** provides context for potential impurities. The most common laboratory and industrial preparation involves the diazotization of D-Aspartic acid.[2][6] This reaction proceeds with overall retention of configuration, which may seem counterintuitive for a substitution reaction. The mechanism involves a double inversion: an initial intramolecular attack forms a transient α -lactone intermediate (first inversion), which is then opened by a chloride ion (second inversion), resulting in the net retention of the (R)-stereochemistry from the (R)-configured D-Aspartic acid starting material.[6]



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Caption: Synthesis of **(R)-2-Chlorosuccinic acid** via diazotization.

Applications in Asymmetric Synthesis

The primary value of **(R)-2-Chlorosuccinic acid** lies in its role as a chiral synthon. It provides a robust platform for constructing complex, enantiomerically pure molecules, which is a central goal in medicinal chemistry and process development.[3][7][8]

- **Precursor to Chiral Intermediates:** It can be readily converted into other useful chiral building blocks, such as (R)-epoxysuccinic acid or (R)-malic acid derivatives.
- **Synthesis of Bioactive Molecules:** It serves as a starting material for the synthesis of various pharmaceuticals. The defined stereocenter is carried through the synthetic sequence to control the final stereochemistry of the active pharmaceutical ingredient (API).
- **Asymmetric Catalysis Research:** Derivatives of chlorosuccinic acid can be used to synthesize chiral ligands for metal-catalyzed asymmetric reactions.^[9]

Experimental Protocol 3: Synthesis of Dimethyl (2R)-chlorobutanedioate

Esterification is a common follow-up step to improve solubility in organic solvents and protect the carboxylic acid groups for subsequent reactions.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, suspend 1.52 g (10 mmol) of **(R)-2-Chlorosuccinic acid** in 20 mL of methanol.
- **Catalyst Addition:** Carefully add 0.2 mL of concentrated sulfuric acid dropwise while stirring.
- **Reaction:** Heat the mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by TLC or LC-MS.
- **Workup:** Cool the reaction to room temperature. Neutralize the acid catalyst carefully with a saturated solution of sodium bicarbonate.
- **Extraction:** Remove the methanol under reduced pressure. Extract the aqueous residue with ethyl acetate (3 x 20 mL).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate in vacuo. The resulting crude product can be purified by silica gel chromatography if necessary.

Safety, Handling, and Storage

(R)-2-Chlorosuccinic acid is a corrosive substance that requires careful handling to ensure laboratory safety.

- Hazards: Causes severe skin burns and eye damage.[10] Hazard code: C (Corrosive).[2]
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat. Handle in a well-ventilated fume hood.
- Storage: Store in a tightly sealed container in a cool, dry place. The recommended storage temperature is between 2-8°C to maintain long-term stability.[2]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

Conclusion

(R)-2-Chlorosuccinic acid is more than just a chemical reagent; it is an enabling tool for the precise construction of three-dimensional molecular architectures. For researchers in drug development, its commercial availability and versatile reactivity provide a reliable and efficient route to chiral targets. By implementing rigorous sourcing and quality control standards, and by understanding its chemical behavior, scientists can confidently integrate this valuable building block into their synthetic strategies, accelerating the discovery and development of new therapeutics.

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